

Lincomycin hydrochloride monohydrate batch analysis comparison

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Compound Focus: Lincomycin hydrochloride monohydrate

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Key Manufacturers and Market Landscape

Understanding the key players in the Lincomycin Hydrochloride market is a foundational step for any comparison. The following manufacturers are frequently cited across multiple market reports.

Region/Type	Company Name
Global / Human & Veterinary Medicine [1]	Pfizer Inc., Hospira Inc., Zhejiang Hisun Pharmaceutical Co. Ltd., Huvepharma, Changzhou Siyao Pharmaceuticals Co. Ltd.
China / Active Pharmaceutical Ingredient (API) [2] [3]	North China Pharmaceutical Group Corp. (NCPC), Anhui Wanbei Pharmaceutical Group Co. Ltd., Henan Huaxing, Topfond, Hisoar, Xinyu, Pukang, Jiangxi Guoyao

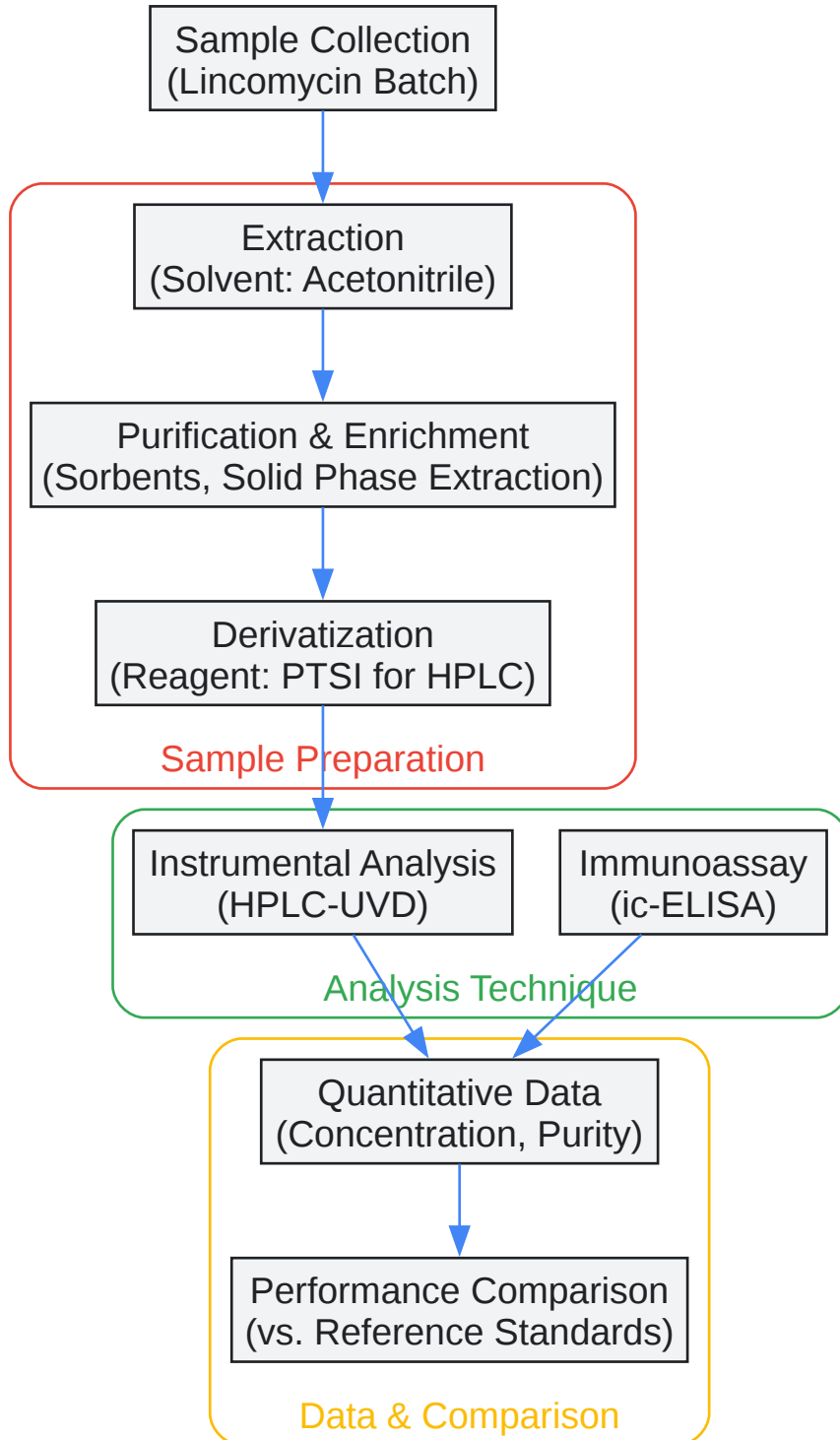
Analytical Methods for Quality Assessment

While not a direct batch comparison, the core of batch analysis lies in robust detection and quantification methods. Recent scientific studies have refined protocols for detecting Lincomycin residues, which can be adapted for quality control. The table below compares two advanced techniques.

Attribute	HPLC-UVD Method [4]	ic-ELISA Method [5]
Principle	High-Performance Liquid Chromatography with UltraViolet Detection	Indirect competitive Enzyme-Linked Immunosorbent Assay
Key Application	Detecting LIN residues in various animal tissues and milk	Detecting LIN residues in pork and milk
Limit of Detection (LOD)	25–40 µg/kg	0.81–1.20 µg/kg
Limit of Quantification (LOQ)	40–60 µg/kg	2.09–2.29 µg/kg
Recovery Rate	71.11% to 98.30%	81.9% to 108.8%
Advantages	High sensitivity, cost-effective, broad applicability	High specificity, simplicity, rapid for high-throughput screening
Experimental Workflow	Sample extraction → Purification (SPE) → Derivatization → HPLC-UVD analysis	Sample preparation → Incubation with LIN-specific antibody → Colorimetric analysis

To help visualize the general process of batch analysis using these techniques, here is a workflow diagram based on the described methodologies.

Batch Analysis General Workflow



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Market Context and Formulations

Placing the product within the broader market context can be valuable for your audience.

- **Market Size and Growth:** The global Lincomycin Hydrochloride market is projected to grow from 2025 to 2031, with a compound annual growth rate (CAGR) [2]. The Lincomycin Antibiotics market specifically was estimated at USD 350 million in 2024 and is expected to reach USD 552.34 Million by 2033 [1].
- **Product Formulations:** For a complete comparison guide, you may need to consider different formulations. The market offers Lincomycin Hydrochloride in various forms, including **Tablets, Capsules, and Injections** [2] [1] [6].
- **Key Applications:** The primary applications are in **Human Medicine** (hospitals, clinics) and **Veterinary Medicine** for treating bacterial infections [2] [1] [3].

How to Proceed with Your Comparison

Since the direct batch analysis data is not publicly available, you might consider these approaches:

- **Contact Manufacturers Directly:** Reach out to the technical departments of the key manufacturers listed to request certificates of analysis (CoAs) or comparative stability data for their products.
- **Consult Pharmacopoeias:** Refer to official compendia like the USP (United States Pharmacopeia) or EP (European Pharmacopoeia) for standard quality specifications and testing methods for Lincomycin Hydrochloride.
- **Conduct Independent Testing:** For a truly objective guide, performing your own laboratory analysis of samples sourced from different manufacturers using the methodologies outlined above would provide the most reliable and direct comparison.

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References

1. Lincomycin Antibiotics Market By Type, By Application, ... [marketsizeandtrends.com]
2. Global Lincomycin Hydrochloride Market Analysis and ... [aporesearch.com]
3. Global Lincomycin Hydrochloride Market Report 2025 ... [cognitivemarketresearch.com]
4. A Cost-Effective and Sensitive Method for the ... [pmc.ncbi.nlm.nih.gov]
5. A Lincomycin-Specific Antibody Was Developed Using ... [pmc.ncbi.nlm.nih.gov]
6. Lincomycin HCL in Emerging Markets: Analysis and ... [datainsightsmarket.com]

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